

A Comparative Guide to the Slow-Binding Inhibition of HPPD by Iptriazopyrid

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Compound of Interest

Compound Name: *Iptriazopyrid*

Cat. No.: *B15601563*

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This guide provides a comprehensive comparison of **Iptriazopyrid**, a novel 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor, with other commercially available HPPD inhibitors. The focus is on the validation of its slow-binding inhibition mechanism, supported by experimental data and detailed protocols.

Introduction to Iptriazopyrid

Iptriazopyrid is a new-generation herbicide belonging to the azole carboxamide chemical class.^[1] It has demonstrated potent, slow-binding inhibition of the HPPD enzyme, a critical component in the carotenoid biosynthesis pathway in plants.^{[2][3]} Inhibition of HPPD leads to the depletion of plastoquinone and tocopherols, ultimately causing bleaching and plant death.^[4] Notably, **Iptriazopyrid** is the first HPPD inhibitor developed for foliar application in paddy rice, offering a new tool for weed management.^{[4][5]}

Comparative Analysis of HPPD Inhibitors

This section details the comparative performance of **Iptriazopyrid** against other HPPD inhibitors, including Mesotrione and Fenquinotrione. The data is presented to highlight the inhibitory potency and selectivity of these compounds.

In Vitro HPPD Inhibition

The inhibitory activity of **Ipatriazopyrid** and other HPPD inhibitors was assessed using in vitro enzyme assays. The inhibition constant (K_i) and the half-maximal inhibitory concentration (IC_{50}) are key metrics for comparing the potency of these inhibitors.

Inhibitor	Target Enzyme	K_i (nM)	IC_{50} (nM)
Ipatriazopyrid	Arabidopsis thaliana HPPD (AtHPPD)	24.3 ± 0.3	-
Oryza sativa HPPD (OsHPPD)	33.3 ± 3.3	-	
Mesotrione	Arabidopsis thaliana HPPD (AtHPPD)	22.1 ± 4.5	-
Oryza sativa HPPD (OsHPPD)	26.5 ± 10.8	-	
Fenquinotrione	Arabidopsis thaliana HPPD (AtHPPD)	-	44.7
Oryza sativa HPPD (OsHPPD)	-	27.2[2][6]	
Pyrazolate (active metabolite)	HPPD	-	13[7]
Pyrazolate	HPPD	-	52[7]

Note: K_i values for **Ipatriazopyrid** and Mesotrione were determined through nonlinear regression analysis of reaction progress curves, characteristic of slow-binding inhibitors. A lower K_i or IC_{50} value indicates a higher inhibitory potency.

In Vivo Phytotoxicity

The herbicidal efficacy and crop selectivity of **Ipatriazopyrid** were evaluated through phytotoxicity assays on the common rice weed, *Echinochloa crus-galli* (barnyard grass), and rice (*Oryza sativa*).

Inhibitor	Test Species	IC ₅₀ (g ai ha ⁻¹)	Selectivity Index (SI)
Iptraiazopyrid	Echinochloa crus-galli	6.3	>64
Oryza sativa	>400		
Mesotrione	Echinochloa crus-galli	100	4
Oryza sativa	400		

Note: The IC₅₀ value represents the concentration of the herbicide required to cause 50% inhibition of plant growth. The Selectivity Index (SI) is the ratio of the IC₅₀ for the crop to the IC₅₀ for the weed; a higher SI indicates greater crop safety. **Iptraiazopyrid** demonstrated significantly higher phytotoxicity to *E. crus-galli* (approximately 15 times more potent than mesotrione) and superior selectivity for rice.[5]

Experimental Protocols

In Vitro HPPD Inhibition Assay (Slow-Binding Kinetics)

This protocol is used to determine the inhibitory constant (K_i) for slow-binding inhibitors of HPPD.

- Enzyme and Substrate Preparation:
 - Recombinant AtHPPD and OsHPPD are expressed and purified.
 - A stock solution of the substrate, 4-hydroxyphenylpyruvate (HPPA), is prepared.
 - Inhibitor stock solutions (e.g., **Iptraiazopyrid**, Mesotrione) are prepared in DMSO.
- Assay Procedure:
 - The assay is performed in a 96-well microplate.
 - The reaction mixture contains buffer (e.g., HEPES), a reducing agent (e.g., ascorbate), and purified HPPD enzyme.

- The reaction is initiated by adding HPPA to the mixture containing the enzyme and various concentrations of the inhibitor.
- The enzyme activity is monitored continuously by measuring the decrease in absorbance at a specific wavelength (e.g., 310 nm) as HPPA is consumed.
- Data Analysis:
 - The progress curves (absorbance vs. time) at different inhibitor concentrations are fitted to the equation for slow-binding inhibition to determine the observed rate constant (k_{obs}) for the onset of inhibition.
 - The K_i is then determined by plotting k_{obs} against the inhibitor concentration.

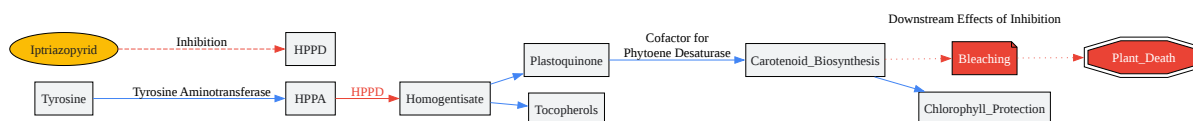
Phytotoxicity Assay

This protocol assesses the herbicidal effect of HPPD inhibitors on whole plants.

- Plant Material and Growth Conditions:
 - Seeds of the target weed (*Echinochloa crus-galli*) and crop (*Oryza sativa*) are sown in pots containing a suitable growth medium.
 - Plants are grown under controlled greenhouse conditions (temperature, light, humidity).
- Herbicide Application:
 - Herbicides are applied at various concentrations to plants at a specific growth stage (e.g., 2-3 leaf stage).
 - Application can be done as a foliar spray to simulate field conditions.
- Assessment of Phytotoxicity:
 - Visual assessment of plant injury (e.g., chlorosis, necrosis, growth inhibition) is conducted at regular intervals after treatment (e.g., 7, 14, and 21 days).
 - Plant biomass (fresh or dry weight) is measured at the end of the experiment.

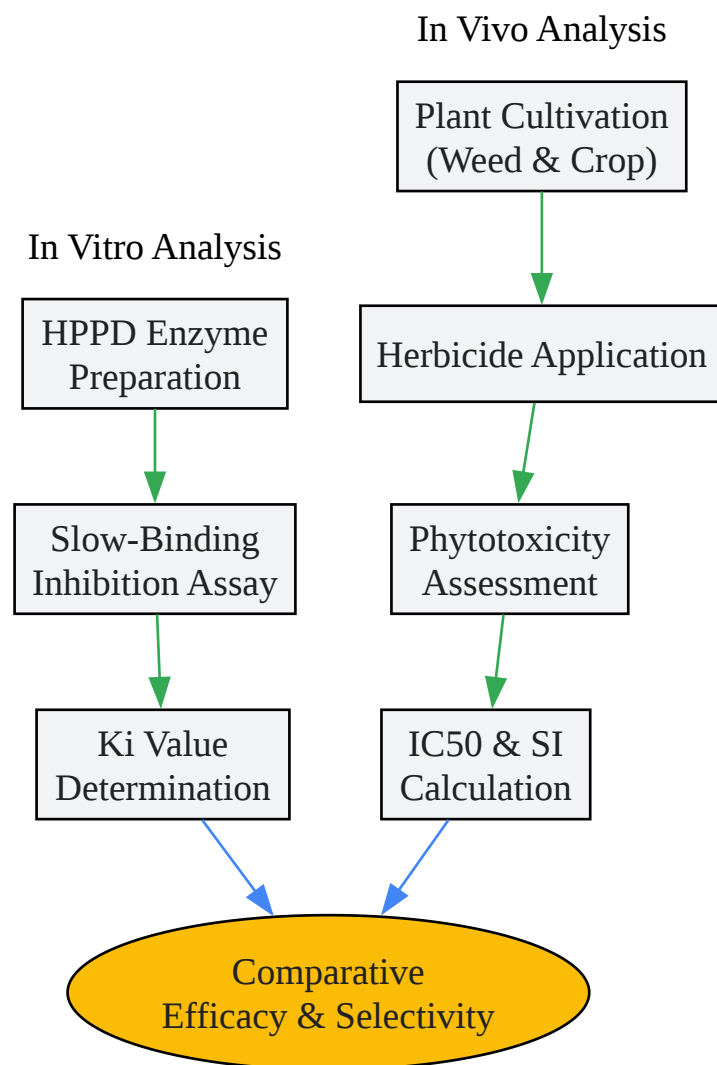
- Data Analysis:
 - The dose-response data is used to calculate the IC₅₀ value for each herbicide on each plant species.
 - The Selectivity Index is calculated from the IC₅₀ values.

Visualizations



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Caption: The HPPD inhibition pathway and the mechanism of action of **Ipriazopyrid**.



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Caption: The experimental workflow for validating the slow-binding inhibition of HPPD.

Conclusion

Ip triazopyrid is a highly potent, slow-binding inhibitor of the HPPD enzyme with a distinct advantage in its mode of application for rice cultivation. The experimental data clearly demonstrates its superior herbicidal activity against *Echinochloa crus-galli* and excellent selectivity for rice compared to the established HPPD inhibitor, Mesotrione. Its novel chemical structure and foliar application method make it a valuable new tool for managing weed resistance in rice paddies. Further comparative studies with other HPPD inhibitors used in rice,

such as Benzobicyclone and Tefuryltrione, would provide a more complete picture of its relative performance.

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